Spectroscopic Characterization of 1-(3-(benzyloxy)phenyl)propan-1-one: A Technical Guide

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Compound of Interest

Compound Name:	*1-(3-(Benzyloxy)phenyl)propan-1-one*
CAS No.:	*37951-47-6*
Cat. No.:	*B030891*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **1-(3-(benzyloxy)phenyl)propan-1-one**, also known as 3'-benzyloxypropiophenone.[1][2][3] Intended for researchers, scientists, and professionals in drug development, this document delves into the analysis and interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The insights provided herein are grounded in established spectroscopic principles and data from analogous structures, offering a robust framework for the characterization of this and similar molecules.

Molecular Structure and Overview

1-(3-(benzyloxy)phenyl)propan-1-one is an organic compound with the chemical formula $C_{16}H_{16}O_2$ and a molecular weight of 240.30 g/mol .[2][4] It is recognized as a key intermediate in the synthesis of various pharmaceutical agents, including ectoparasiticides, drug metabolites, and analgesics.[1][3] A thorough understanding of its spectroscopic properties is

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therefore crucial for quality control, reaction monitoring, and structural confirmation in synthetic chemistry and drug discovery workflows.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **1-(3-(benzyloxy)phenyl)propan-1-one**, providing a basis for structural verification.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments. The predicted chemical shifts (δ) are referenced to tetramethylsilane (TMS) at 0 ppm.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-a (CH_3)	~1.2	Triplet (t)	3H	~7.4
H-b (CH_2)	~3.0	Quartet (q)	2H	~7.4
H-c (OCH_2)	~5.1	Singlet (s)	2H	-
H-d, H-f, H-g	~7.0 - 7.6	Multiplet (m)	9H	-

Interpretation and Rationale:

- Aliphatic Protons (H-a, H-b): The ethyl group of the propanone moiety gives rise to a characteristic triplet for the terminal methyl protons (H-a) and a quartet for the methylene protons (H-b). The upfield chemical shift is typical for aliphatic protons. The coupling between these adjacent groups results in the observed multiplicities, governed by the n+1 rule.

- Benzylic Protons (H-c): The two protons of the methylene bridge in the benzyloxy group are chemically equivalent and are expected to appear as a singlet around 5.1 ppm. This

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downfield shift, compared to typical aliphatic methylene groups, is due to the deshielding effect of the adjacent oxygen atom and the phenyl ring.

- Aromatic Protons (H-d, H-f, H-g): The nine protons on the two aromatic rings will resonate in the downfield region of the spectrum (7.0-7.6 ppm). Due to the complex splitting patterns arising from coupling between adjacent aromatic protons, this region will likely appear as a multiplet. The exact chemical shifts of these protons are influenced by the electronic effects of the substituents on each ring.

Predicted ^{13}C NMR Spectrum

The carbon-13 NMR spectrum provides information about the different carbon environments in the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)
C-1 (CH_3)	~8
C-2 (CH_2)	~32
C-3 (C=O)	~200
C-4 (OCH_2)	~70
C-5 to C-16 (Aromatic)	~114 - 160

Interpretation and Rationale:

- Aliphatic Carbons (C-1, C-2): The methyl (C-1) and methylene (C-2) carbons of the ethyl group will appear at the most upfield positions in the spectrum, consistent with their sp^3 hybridization.

- Carbonyl Carbon (C-3): The carbonyl carbon of the ketone is highly deshielded and will therefore resonate at a significantly downfield chemical shift, typically around 200 ppm.[5]

- Benzylic Carbon (C-4): The carbon of the benzylic methylene group is shifted downfield to around 70 ppm due to the electronegativity of the attached oxygen atom.

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- Aromatic Carbons (C-5 to C-16): The twelve carbons of the two aromatic rings will appear in the range of approximately 114-160 ppm. The specific chemical shifts will be influenced by the positions of the substituents. For instance, the carbon atom attached to the ether oxygen (C-8) will be shifted downfield, while the ipso-carbon of the propanone substituent (C-5) will also be in the lower field part of the aromatic region.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is essential for accurate structural elucidation.

Workflow for NMR Analysis:

Caption: Standard workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable tool for identifying the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

Predicted IR Absorption Bands:

Frequency Range (cm^{-1})	Vibration	Functional Group
~3100-3000	C-H stretch	Aromatic
~3000-2850	C-H stretch	Aliphatic
~1685	C=O stretch	Aryl Ketone
~1600, ~1480	C=C stretch	Aromatic Ring
~1250, ~1040	C-O stretch	Ether

Interpretation and Rationale:

- C-H Stretching: The spectrum will show distinct C-H stretching vibrations for the aromatic protons (above 3000 cm^{-1}) and the aliphatic protons of the ethyl and benzylic groups (below

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3000 cm^{-1}).

- Carbonyl Stretching: A strong, sharp absorption band around 1685 cm^{-1} is a key diagnostic peak for the carbonyl group of the aryl ketone. Conjugation with the aromatic ring slightly lowers the frequency compared to a simple aliphatic ketone.
- Aromatic C=C Stretching: The presence of the two phenyl rings will give rise to characteristic C=C stretching absorptions in the 1600-1450 cm^{-1} region.
- C-O Stretching: The ether linkage will produce two characteristic C-O stretching bands, typically a stronger asymmetric stretch around 1250 cm^{-1} and a symmetric stretch near 1040 cm^{-1}.

Experimental Protocol for IR Data Acquisition

Caption: General workflow for acquiring an IR spectrum of a liquid sample.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization, which aids in confirming the molecular formula and elucidating the structure.

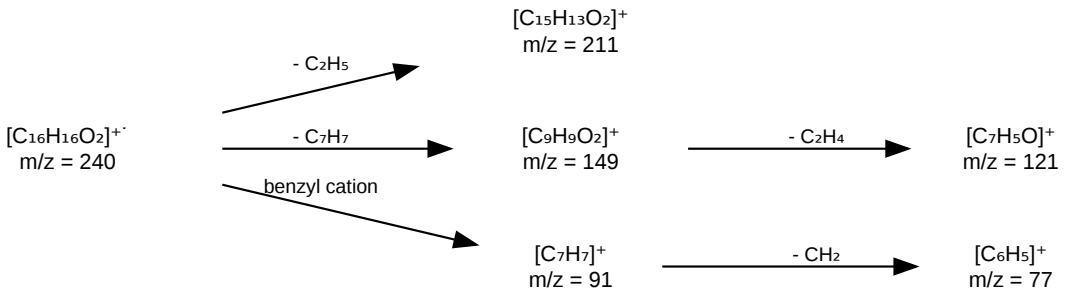
Predicted Mass Spectrum Data:

- Molecular Ion (M^+): m/z = 240
- Major Fragments: m/z = 211, 149, 121, 91, 77

Interpretation of Fragmentation Pattern:

The fragmentation of **1-(3-(benzyloxy)phenyl)propan-1-one** in an electron ionization (EI) mass spectrometer is predicted to proceed through several key pathways:

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Caption: Predicted major fragmentation pathways for **1-(3-(benzyloxy)phenyl)propan-1-one**.

- Loss of the Ethyl Group (m/z 211): Cleavage of the bond between the carbonyl group and the ethyl group (α-cleavage) is a common fragmentation pathway for ketones, leading to the formation of a stable acylium ion at m/z 211.
- Formation of the Benzyl Cation (m/z 91): Cleavage of the benzylic ether bond is highly favorable, resulting in the formation of the very stable benzyl cation at m/z 91. This is often a base peak in the mass spectra of compounds containing a benzyl group.
- Formation of the 3-hydroxypropiophenone radical cation (m/z 149): Cleavage of the benzyl-oxygen bond can also lead to the formation of a fragment at m/z 149.
- Formation of the Benzoyl Cation (m/z 105) and Phenyl Cation (m/z 77): While not depicted in the simplified diagram, further fragmentation of the aromatic rings can lead to the formation of the benzoyl cation and the phenyl cation.

Experimental Protocol for MS Data Acquisition

Caption: A generalized workflow for mass spectrometry analysis.

Conclusion

The predicted spectroscopic data presented in this guide provide a comprehensive analytical fingerprint for **1-(3-(benzyloxy)phenyl)propan-1-one**. The combination of NMR, IR, and MS data offers a powerful and self-validating system for the unambiguous identification and

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characterization of this important synthetic intermediate. The detailed interpretation of the spectra, grounded in fundamental principles and comparative data, serves as a valuable resource for researchers in the fields of synthetic chemistry and drug development, ensuring the integrity and quality of their scientific endeavors.

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